

Thermochemical Properties of 1-Bromo-1-butene Isomers: A Technical Guide

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Compound of Interest

Compound Name: 1-Bromo-1-butene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available thermochemical data for the cis and trans isomers of **1-bromo-1-butene**. The information presented is crucial for understanding the relative stabilities and energetic properties of these compounds, which is essential for reaction design, process optimization, and computational modeling in various research and development applications, including drug development.

Core Thermochemical Data

The following table summarizes the key experimental thermochemical data for the gas-phase isomers of **1-bromo-1-butene** at standard conditions (298.15 K and 1 atm), unless otherwise specified.

Thermochemical Property	cis-1-Bromo-1-butene	trans-1-Bromo-1-butene	Units
Enthalpy of Isomerization ($\Delta_{\text{iso}}H^\circ$)	-	-1.46[1]	kJ/mol
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	35.1 (at 295 K)[2]	36.1 (at 249 K)[3]	kJ/mol

Note: The enthalpy of isomerization refers to the reaction: **trans-1-Bromo-1-butene** (g) \rightleftharpoons **cis-1-Bromo-1-butene** (g). A negative value indicates that the cis isomer is enthalpically more stable in the gas phase.^[1] Unfortunately, comprehensive experimental data for the standard enthalpy of formation ($\Delta_f H^\circ$), standard molar entropy (S°), and molar heat capacity (C_p) for each isomer are not readily available in the public domain.

Experimental Protocols

The primary experimental value available, the enthalpy of isomerization, was determined by studying the chemical equilibrium between the cis and trans isomers.

Equilibrium Isomerization Studies (Eqk Method)

The enthalpy of isomerization of **1-bromo-1-butene** was determined by Sharonov, Rozhnov, et al. in 1975 through equilibrium studies in the gas phase.^[1] While the full experimental text is not widely accessible, the general methodology for such "Eqk" studies involves the following key steps:

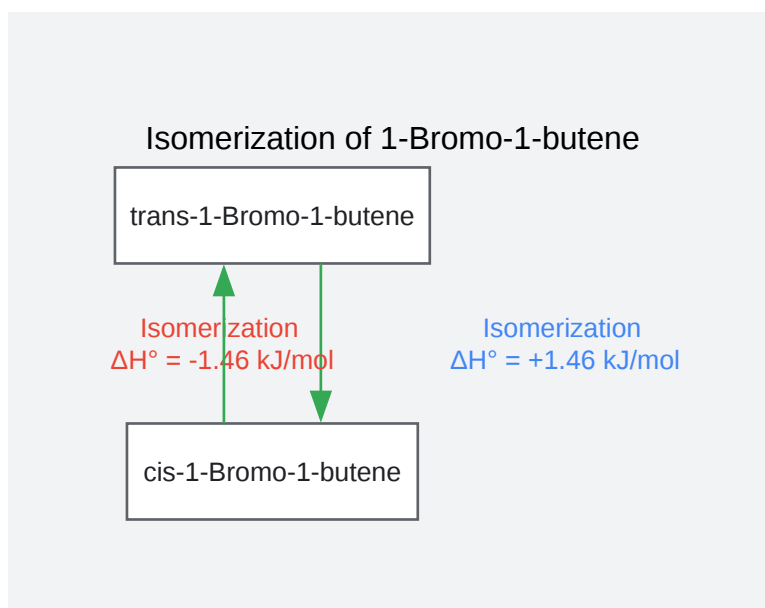
- **Sample Preparation:** A mixture of the cis and trans isomers of **1-bromo-1-butene** is prepared.
- **Equilibration:** The gaseous mixture is introduced into a reactor and heated to a specific temperature. The mixture is allowed to reach chemical equilibrium, where the rates of the forward (trans to cis) and reverse (cis to trans) reactions are equal. This is often facilitated by a catalyst.
- **Sampling and Analysis:** Once equilibrium is established, a sample of the gas mixture is extracted and rapidly quenched to prevent further reaction. The composition of the mixture (i.e., the relative concentrations of the cis and trans isomers) is then determined, typically using gas chromatography (GC).
- **Equilibrium Constant Calculation:** The equilibrium constant (K_{eq}) at that temperature is calculated from the concentrations of the isomers.
- **Van't Hoff Equation:** Steps 2-4 are repeated at several different temperatures. The enthalpy of reaction ($\Delta_r H^\circ$) is then determined from the Van't Hoff equation, which relates the change in the equilibrium constant to the change in temperature:

$$d(\ln K_{eq})/dT = \Delta_r H^\circ / RT^2$$

A plot of $\ln K_{eq}$ versus $1/T$ yields a straight line with a slope of $-\Delta_r H^\circ/R$, from which the enthalpy of isomerization can be calculated.

Isomerization Pathway and Energetics

The relationship between the two isomers and the energy change associated with their interconversion is a fundamental aspect of their chemistry.

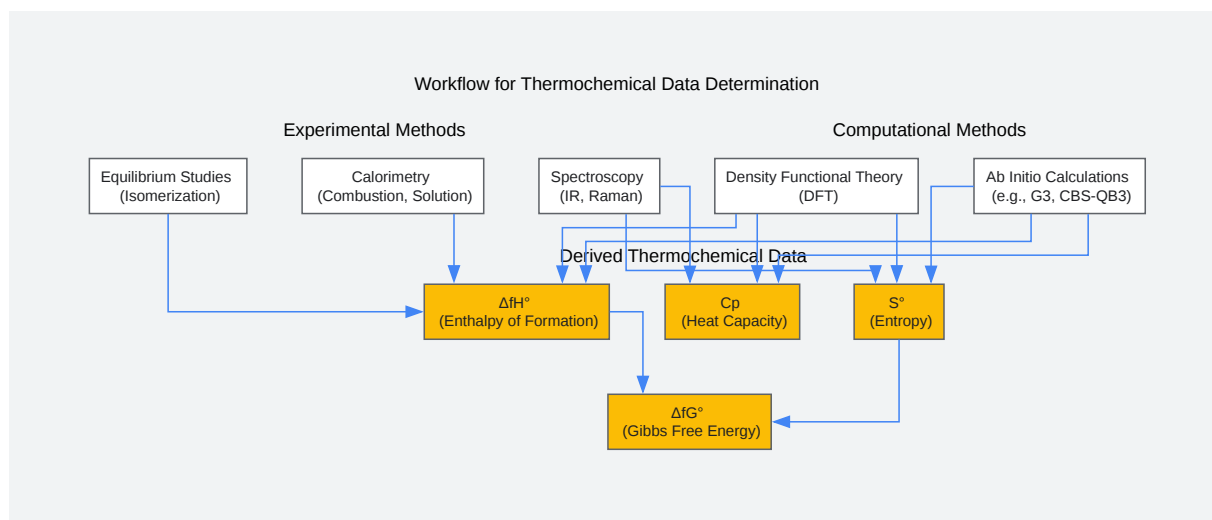


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Caption: Energy relationship between trans- and cis-**1-bromo-1-butene**.

Logical Workflow for Thermochemical Data Determination

The determination of thermochemical data for isomers like **1-bromo-1-butene** typically follows a logical workflow that combines experimental measurements and theoretical calculations.



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Caption: General workflow for obtaining thermochemical data.

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